

# In-Depth Technical Guide to the Physicochemical Properties of 4-Chlorocatechol

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## Compound of Interest

Compound Name: 4-Chlorocatechol

Cat. No.: B124253

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This technical guide provides a detailed overview of the melting and boiling points of **4-Chlorocatechol**, a significant compound in environmental science and a key intermediate in the biodegradation of various chloroaromatic pollutants. This document outlines the experimental and predicted data for these physical properties, describes the methodologies for their determination, and presents a relevant biochemical pathway.

## Data Presentation: Melting and Boiling Points

The melting and boiling points of **4-Chlorocatechol** are critical parameters for its purification, handling, and analysis. The following table summarizes the available quantitative data for these properties.

| Physical Property | Value                | Conditions           | Data Type                    |
|-------------------|----------------------|----------------------|------------------------------|
| Melting Point     | 90-94 °C             | Atmospheric Pressure | Experimental<br>(Literature) |
| 90.5 °C           | Atmospheric Pressure | Experimental[1]      |                              |
| 88-93 °C          | Atmospheric Pressure | Experimental[2]      |                              |
| Boiling Point     | 140 °C               | 10.5 mmHg            | Experimental[3]              |
| 267.1 ± 20.0 °C   | 760 mmHg             | Predicted[4]         |                              |

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental to characterizing a chemical compound. The standard methods employed for a crystalline organic solid like **4-Chlorocatechol** are detailed below.

### Melting Point Determination: Capillary Method

The melting point of **4-Chlorocatechol** is typically determined using the capillary method, which is a widely accepted and accurate technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of dry **4-Chlorocatechol** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

## Boiling Point Determination: Vacuum Distillation

Due to the relatively high boiling point of **4-Chlorocatechol** at atmospheric pressure and the potential for decomposition, its boiling point is experimentally determined under reduced pressure (vacuum distillation).

Apparatus:

- Round-bottom flask
- Claisen adapter
- Distillation head with thermometer
- Condenser
- Receiving flask
- Vacuum source (e.g., vacuum pump or water aspirator)
- Manometer
- Heating mantle
- Stirring mechanism (e.g., magnetic stir bar)

Procedure:

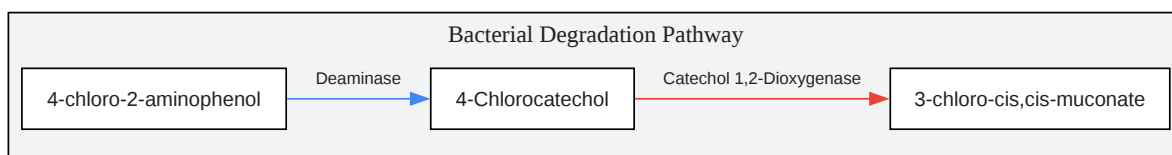
- **Apparatus Assembly:** The distillation apparatus is assembled with all ground glass joints properly sealed and greased to ensure a vacuum-tight system. A stir bar is placed in the round-bottom flask containing the **4-Chlorocatechol** sample.
- **Pressure Reduction:** The system is connected to a vacuum source, and the pressure is gradually lowered to the desired level, as measured by a manometer.
- **Heating and Distillation:** The sample is heated gently with continuous stirring. As the liquid begins to boil, the vapor rises, and the temperature is recorded from a thermometer placed

at the vapor outlet. The boiling point is the temperature at which the liquid and vapor are in equilibrium at the recorded pressure.

- **Condensation and Collection:** The vapor is then passed through a condenser, where it is cooled and returns to a liquid state before being collected in the receiving flask. The temperature and pressure are recorded throughout the distillation.

## Mandatory Visualization: Biochemical Pathway

**4-Chlorocatechol** is a key intermediate in the microbial degradation of the environmental pollutant 4-chloro-2-aminophenol. The following diagram illustrates this biochemical pathway as observed in *Burkholderia* sp. RKJ 800.



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Bacterial degradation pathway of 4-chloro-2-aminophenol.

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## References

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